

A Comparative Guide to Validating Target Protein Degradation by Folate-PROTACs

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| Compound Name: | Folate-PEG3-C2-acid | |
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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of folate-conjugated Proteolysis Targeting Chimeras (PROTACs) in mediating the degradation of specific protein targets. It includes supporting experimental data from peer-reviewed literature, detailed experimental protocols for key validation assays, and visualizations of the underlying biological pathways and experimental workflows.

Introduction to Folate-PROTACs

PROTACs are heterobifunctional molecules that induce the degradation of a target protein of interest (POI) by hijacking the cell's ubiquitin-proteasome system.[1] A significant challenge in PROTAC development is achieving cancer cell-specific targeting to minimize off-target effects in healthy tissues. Folate-PROTACs represent a promising strategy to overcome this hurdle. By conjugating a folate molecule to the PROTAC, these degraders can leverage the over-expression of the folate receptor 1 (FOLR1) on the surface of many cancer cells for selective uptake.[2] Once inside the cancer cell, the folate moiety is cleaved by intracellular hydrolases, releasing the active PROTAC to degrade its target.[2]

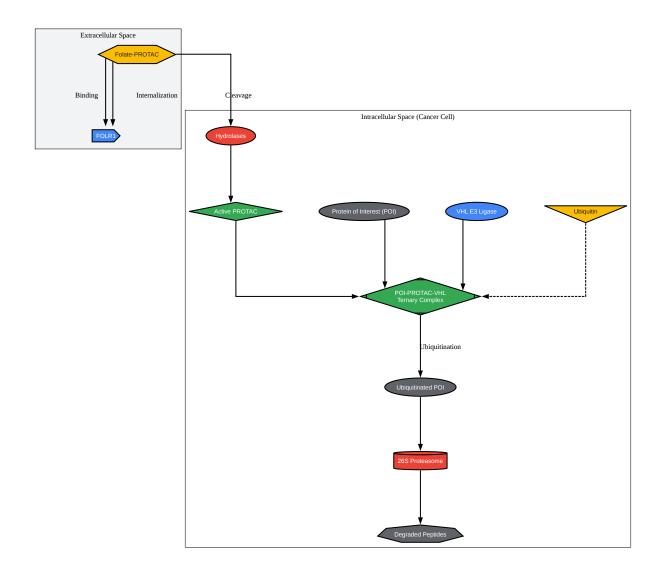
This guide focuses on the validation of three such folate-PROTACs: folate-ARV-771, folate-MS432, and folate-MS99, which target BET bromodomains (BRDs), MEK1/2 kinases, and ALK fusion proteins, respectively.[2]



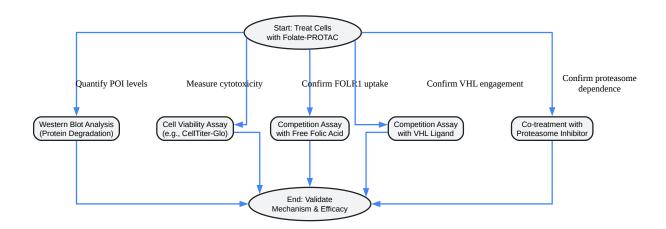
Mechanism of Action of Folate-PROTACs

The targeted degradation of proteins by folate-PROTACs is a multi-step process that begins with the selective recognition of cancer cells.

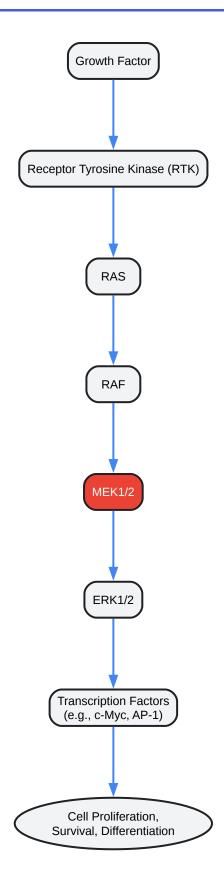












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References

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- 2. Cancer Selective Target Degradation by Folate-Caged PROTACs PMC [pmc.ncbi.nlm.nih.gov]
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